

A Comprehensive Technical Guide to Boc-trans-3-hydroxy-L-proline

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Compound of Interest

Compound Name: *Boc-trans-3-hydroxy-L-proline*

CAS No.: 187039-57-2

Cat. No.: B062213

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Boc-trans-3-hydroxy-L-proline is a synthetic derivative of the non-standard amino acid trans-3-hydroxy-L-proline. The introduction of the tert-butyloxycarbonyl (Boc) protecting group on the amino functional group makes it a crucial building block in peptide synthesis and drug discovery. Its unique stereochemistry and functionalization provide a valuable tool for creating novel peptides with enhanced stability and bioactivity, as well as for the synthesis of complex pharmaceutical agents. This guide provides an in-depth overview of its chemical properties, synthesis protocols, and applications in scientific research and development.

Physicochemical Properties

Boc-trans-3-hydroxy-L-proline is a white to pale yellow solid.^[1] Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	231.25 g/mol	[2][3]
Molecular Formula	C ₁₀ H ₁₇ NO ₅	[2][3][4]
CAS Number	187039-57-2	[2]
Purity	≥97%	[5]
Form	Solid	[5]
InChI Key	JLDHXHPQMBNKM-CBQBZGAKWSA-N	[5]

Synthesis Protocols

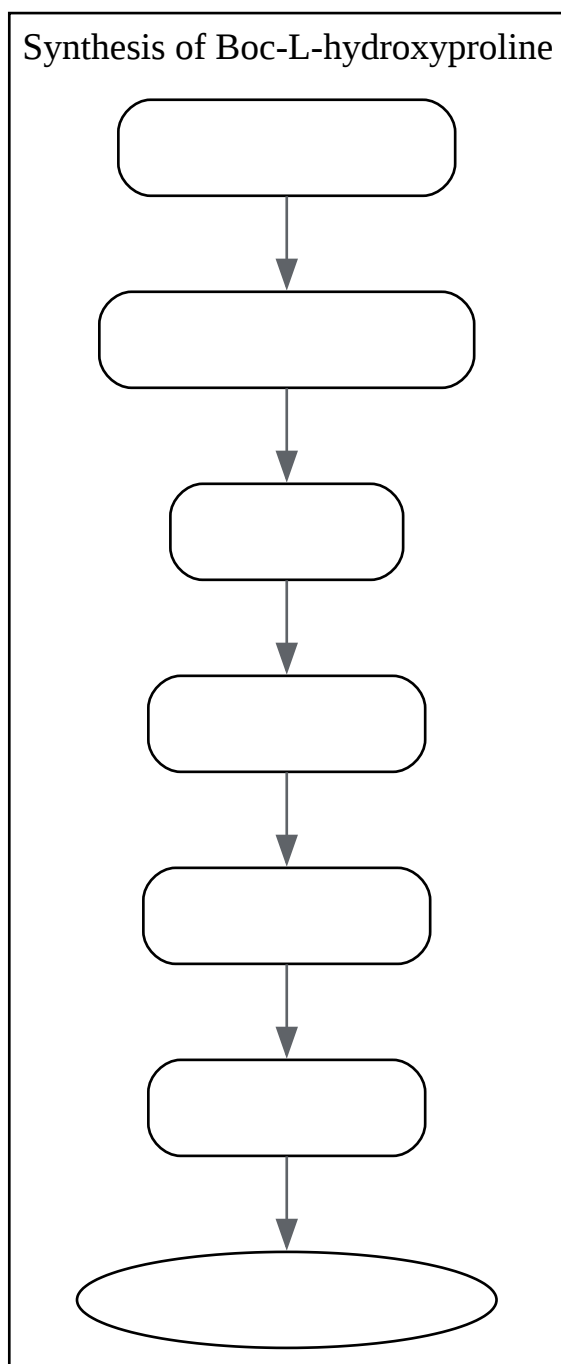
The synthesis of **Boc-trans-3-hydroxy-L-proline** typically involves the protection of the amino group of trans-3-hydroxy-L-proline. A general and efficient method for the synthesis of Boc-L-hydroxyproline is outlined below.[6]

Experimental Protocol: Synthesis of Boc-L-hydroxyproline[7]

- **Dissolution:** Dissolve L-hydroxyproline in water.
- **Addition of Boc Anhydride:** Under stirring, slowly add di-tert-butyl dicarbonate (Boc₂O).
- **pH Adjustment and Reaction:** While stirring, add an aqueous solution of sodium hydroxide dropwise until the pH of the solution is greater than 7. Heat the reaction mixture to 40-45 °C and continue until the reaction is complete.
- **Precipitation and Isolation:** Cool the reaction mixture to 0-5 °C. Adjust the pH to 2.0-2.5 with an acid, which will cause the target product to precipitate out of the solution.
- **Purification:** The precipitated Boc-L-hydroxyproline can be collected by filtration. The resulting solid is then washed and dried to yield the final product.

This method takes advantage of the high solubility of L-hydroxyproline in water and the insolubility of its Boc-protected counterpart, allowing for a straightforward separation and purification process.[6]

A logical workflow for this synthesis is depicted in the following diagram:



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A flowchart illustrating the key steps in the synthesis of Boc-L-hydroxyproline.

Applications in Research and Development

Boc-trans-3-hydroxy-L-proline is a valuable building block in several areas of chemical and pharmaceutical research.

Peptide Synthesis

The primary application of this compound is in solid-phase peptide synthesis (SPPS). The Boc protecting group prevents the amino group from participating in unwanted side reactions during peptide chain elongation. The hydroxyl group on the proline ring can be used to introduce conformational constraints or as a site for further functionalization, leading to peptides with enhanced biological activity and stability.[3] It is particularly useful in the creation of cyclic peptides, which often exhibit improved bioactivity.[3]

Drug Development

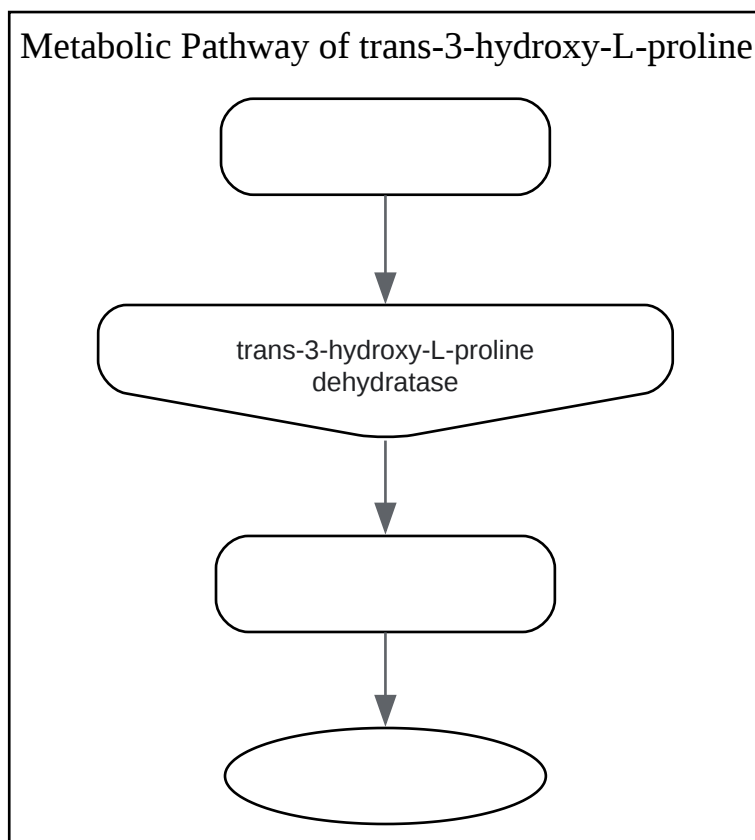
This modified amino acid serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[3] For instance, Boc-L-hydroxyproline is utilized in the preparation of Fosinopril, an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension and heart failure. Its ability to mimic natural amino acids makes it a valuable component in the design of novel therapeutics, especially those targeting neurological disorders.[3]

Biological Significance and Metabolism of trans-3-hydroxy-L-proline

While **Boc-trans-3-hydroxy-L-proline** is a synthetic molecule, its core structure, trans-3-hydroxy-L-proline, is a naturally occurring amino acid found in proteins like collagen.[7] Understanding the metabolic fate of the unprotected form provides context for its potential biological roles and degradation pathways.

In humans, trans-3-hydroxy-L-proline is degraded by the enzyme trans-3-hydroxy-L-proline dehydratase.[7][8] This enzyme converts it to Δ^1 -pyrroline-2-carboxylate (Pyr2C), which can then be further metabolized.[8] This metabolic pathway is significant as it represents a previously less understood aspect of human amino acid metabolism.[8]

The metabolic pathway of trans-3-hydroxy-L-proline can be visualized as follows:



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The metabolic degradation pathway of trans-3-hydroxy-L-proline in humans.

The formation of trans-3-hydroxy-L-proline residues in certain proteins can also play a role in cell signaling and the regulation of cellular processes.[7]

Conclusion

Boc-trans-3-hydroxy-L-proline is a chemically significant molecule with a well-defined set of physicochemical properties. Its synthesis is achievable through established protocols, and its applications in peptide synthesis and drug development are extensive. For researchers and scientists in these fields, a thorough understanding of this compound's characteristics and utility is essential for the advancement of novel therapeutic and research agents.

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